

safe handling and disposal procedures for [4-(Methylthio)phenoxy]acetic acid

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Compound of Interest

Compound Name: [4-(Methylthio)phenoxy]acetic acid

Cat. No.: B170679

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Application Notes and Protocols for [4-(Methylthio)phenoxy]acetic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and disposal of **[4-(Methylthio)phenoxy]acetic acid**. Adherence to these guidelines is crucial to ensure personal safety and minimize environmental impact.

Hazard Identification and Classification

[4-(Methylthio)phenoxy]acetic acid is classified as a hazardous substance. The following table summarizes its hazard classification according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.

Safe Handling Protocols

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **[4-(Methylthio)phenoxy]acetic acid** to prevent exposure.

PPE Component	Specifications	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves before use.	To prevent skin contact and irritation. ^[1]
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash hazards. ^[2]	To protect eyes from dust and splashes, which can cause serious irritation.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. Consider a chemical-resistant apron for larger quantities.	To prevent skin contact and contamination of personal clothing. ^[3]
Respiratory Protection	Use a NIOSH-approved respirator with a P2 filter for dust if ventilation is inadequate or when handling large quantities.	To prevent inhalation of dust, which can cause respiratory irritation.

Engineering Controls

Control Measure	Description
Ventilation	Work in a well-ventilated area. Use a chemical fume hood when handling powders or creating solutions.
Eyewash and Safety Shower	Ensure easy access to a functioning eyewash station and safety shower. ^[4]

General Hygiene Practices

- Avoid breathing dust.
- Wash hands thoroughly after handling.^[5]
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or processed.^[5]

- Remove contaminated clothing and wash it before reuse.

Experimental Protocols

Weighing and Preparing Solutions

This protocol outlines the steps for safely weighing the solid compound and preparing a stock solution.



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Caption: Workflow for weighing and preparing solutions.

First Aid Procedures

Immediate and appropriate first aid is critical in case of exposure.

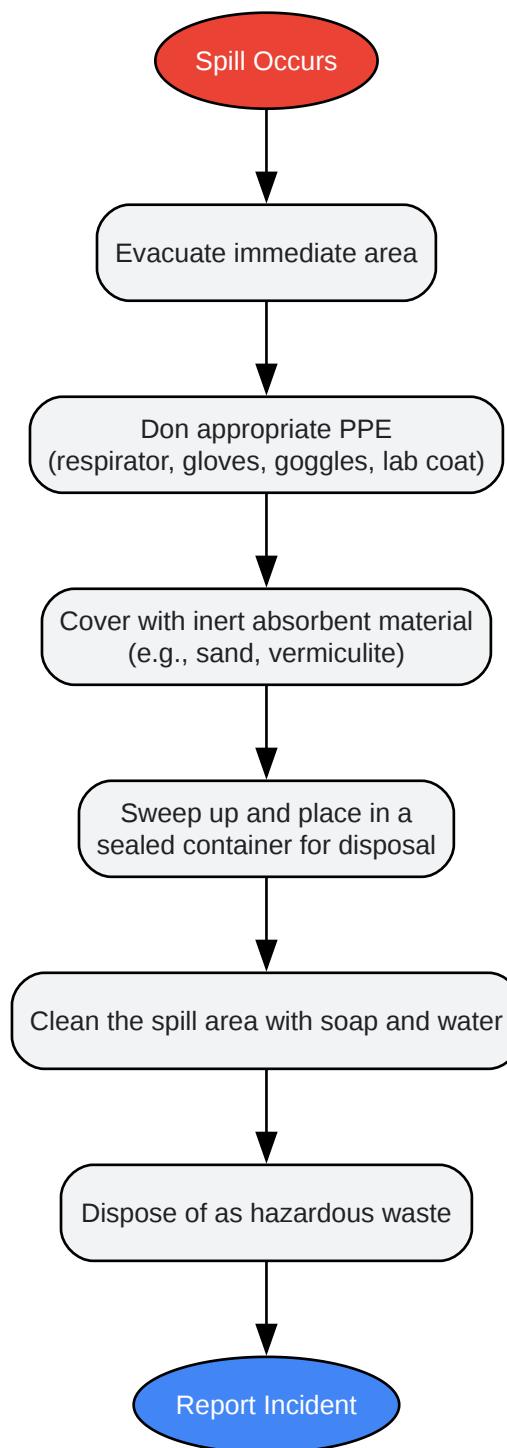
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell. [5] [6]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water and soap for at least 15 minutes. Seek medical advice if irritation occurs. [5] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist. [5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately make the victim drink water (two glasses at most). Call a poison center or doctor. [5] [7]

Storage and Disposal Procedures

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)
- Store locked up.
- Keep away from strong oxidizing agents and strong bases.[\[5\]](#)[\[8\]](#)

Spill and Leak Procedures



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Caption: Spill response workflow.

Disposal

Waste material must be disposed of in accordance with national and local regulations.

- Unused Product: Dispose of contents and container to an approved waste disposal plant.[5]
Do not mix with other waste.
- Contaminated Packaging: Handle uncleaned containers like the product itself.[1]
- Solutions: Offer surplus and non-recyclable solutions to a licensed disposal company. Dissolving or mixing the material with a combustible solvent and burning in a chemical incinerator with an afterburner and scrubber is a potential disposal method.[1]

Physical and Chemical Properties

Property	Value
Molecular Formula	C9H10O3S
Molecular Weight	198.24 g/mol
Appearance	White to yellow solid
Melting Point	97-98 °C[9]
Stability	Stable under normal conditions.[10]

Toxicological and Ecological Information

- Toxicological Information: The chemical, physical, and toxicological properties have not been thoroughly investigated. It is harmful if swallowed and causes skin, eye, and respiratory irritation.
- Ecological Information: Do not let the product enter drains. The environmental fate and effects have not been fully evaluated. Phenoxyacetic acids, in general, can be mobile in soil and biodegrade at varying rates depending on environmental conditions.[11]

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